

Application Notes and Protocols for Assessing the Environmental Impact of Indoxacarb

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Compound of Interest

Compound Name: **Indoxacarb**

Cat. No.: **B195298**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for assessing the environmental impact of **Indoxacarb**, a broad-spectrum oxadiazine insecticide. The protocols outlined below cover the analysis of **Indoxacarb** residues in environmental matrices and the evaluation of its ecotoxicological effects on non-target organisms.

Residue Analysis: Determination of Indoxacarb in Environmental Samples

A crucial aspect of assessing the environmental impact of **Indoxacarb** is quantifying its presence and persistence in various environmental compartments, such as soil, water, and plant tissues. The following protocol details the widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method coupled with High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) for the sensitive and selective determination of **Indoxacarb** residues.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocol: QuEChERS Extraction and HPLC-MS/MS Analysis

This protocol is applicable to the analysis of **Indoxacarb** in vegetable and soil matrices.

1.1.1. Materials and Reagents

- **Indoxacarb** analytical standard ($\geq 99.9\%$ purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Acetic acid (glacial)
- Sodium chloride (NaCl)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB)
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μm PTFE)
- HPLC-MS/MS system

1.1.2. Sample Preparation and Extraction

- Homogenization: Homogenize a representative sample of the vegetable or soil matrix.
- Weighing: Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.[\[1\]](#)
- Extraction: Add 10 mL of acetonitrile to the tube. Cap and shake vigorously for 1 minute.[\[1\]](#)

- Salting Out: Add 4 g of anhydrous MgSO₄ and 1 g of NaCl. Immediately cap and shake vigorously for 1 minute.[1]
- Centrifugation: Centrifuge the tube at \geq 3000 rpm for 5 minutes.[1]

1.1.3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer: Transfer a 1 mL aliquot of the acetonitrile supernatant to a 15 mL centrifuge tube containing 150 mg of anhydrous MgSO₄, 50 mg of PSA, and 50 mg of C18. For pigmented samples like leafy greens, add 7.5 mg of GCB.
- Vortex: Cap the tube and vortex for 30 seconds.
- Centrifugation: Centrifuge at \geq 3000 rpm for 5 minutes.
- Filtration: Filter the supernatant through a 0.22 μ m syringe filter into an autosampler vial for HPLC-MS/MS analysis.[1]

1.1.4. HPLC-MS/MS Analysis

- HPLC Column: C18 column (e.g., 2.1 mm x 100 mm, 1.8 μ m).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5-10 μ L.
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- Monitoring: Use Multiple Reaction Monitoring (MRM) for quantification and confirmation of **Indoxacarb**.

Parameter	Value
Precursor Ion (m/z)	528.1
Product Ion 1 (m/z) (Quantification)	203.1
Product Ion 2 (m/z) (Confirmation)	176.1
Collision Energy (eV)	Optimized for the specific instrument

1.1.5. Data Presentation: Residue Levels of **Indoxacarb**

The following table summarizes typical residue dissipation data for **Indoxacarb** in different matrices.

Matrix	Application Rate (g a.i./ha)	Time After Application (days)	Residue Level (mg/kg)	Half-life (DT ₅₀) (days)	Reference
Cabbage	52.2	0	1.85	1.54	[3]
1	0.98				
3	0.35				
5	0.12				
7	0.05				
Tomato	52.5	0	0.48	2.1	
1	0.29				
3	0.15				
5	0.08				
7	0.04				
Soil (Paddy)	36	0	0.55	4.5 - 8.4	[5]
1	0.38				
3	0.19				
7	0.08				
14	0.04				
Rice Straw	36	0	0.99	5.5 - 7.8	[5]
1	0.78				
3	0.45				
7	0.21				
14	0.09				

Experimental Workflow Diagram

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Caption: Workflow for **Indoxacarb** residue analysis using the QuEChERS method.

Ecotoxicological Assessment: Effects on Non-Target Organisms

Evaluating the toxicity of **Indoxacarb** to non-target organisms is essential for a comprehensive environmental impact assessment. The following protocols are based on internationally recognized guidelines (e.g., OECD) and are designed to assess the acute toxicity of **Indoxacarb** to key indicator species from different environmental compartments.

Aquatic Ecotoxicity: Acute Immobilization Test with *Daphnia magna*

This test determines the acute toxicity of **Indoxacarb** to the freshwater invertebrate *Daphnia magna*, a standard indicator species for aquatic ecosystems. The protocol is based on the principles of OECD Guideline 202.[6][7]

2.1.1. Experimental Protocol

- Test Organism: *Daphnia magna* neonates (<24 hours old).
- Test Substance: **Indoxacarb**, dissolved in a suitable solvent (e.g., acetone) if necessary, and then diluted in test water.
- Test Duration: 48 hours.
- Test Conditions: $20 \pm 2^\circ\text{C}$, 16:8 hour light:dark photoperiod.

- Test Vessels: Glass beakers or other inert containers.
- Procedure:
 - Prepare a series of test concentrations of **Indoxacarb** and a control (test water, and a solvent control if a solvent is used).
 - Introduce at least 20 daphnids, divided into at least four replicates, to each test concentration and control.
 - Observe the daphnids for immobilization (i.e., inability to swim) at 24 and 48 hours.
 - Record the number of immobilized daphnids in each replicate.
- Endpoint: The 48-hour EC₅₀ (median effective concentration) for immobilization, calculated using appropriate statistical methods (e.g., probit analysis).

Terrestrial Ecotoxicity: Acute Toxicity Test with Earthworms (*Eisenia fetida*)

This test evaluates the acute toxicity of **Indoxacarb** to earthworms, which are crucial for soil health. The protocol is based on OECD Guideline 207.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

2.2.1. Experimental Protocol

- Test Organism: Adult *Eisenia fetida* with a well-developed clitellum.
- Test Substrate: Artificial soil according to OECD 207.
- Test Substance: **Indoxacarb**, mixed uniformly into the soil.
- Test Duration: 14 days.
- Test Conditions: 20 ± 2°C, continuous light or a defined photoperiod.
- Procedure:
 - Prepare a range of **Indoxacarb** concentrations in the artificial soil.

- Introduce 10 earthworms into each test container with the treated soil. Use at least four replicates per concentration and a control.
- Assess mortality at day 7 and day 14.
- Record any behavioral changes or sublethal effects.
- Endpoint: The 14-day LC₅₀ (median lethal concentration), calculated using appropriate statistical methods.

Pollinator Ecotoxicity: Acute Contact and Oral Toxicity Tests with Honey Bees (*Apis mellifera*)

Given the high toxicity of many insecticides to pollinators, assessing the impact of **Indoxacarb** on honey bees is critical. These protocols are based on OECD Guidelines 214 (Contact) and 213 (Oral).[13][14][15][16][17]

2.3.1. Experimental Protocol: Acute Contact Toxicity (OECD 214)

- Test Organism: Young adult worker honey bees.
- Test Substance: **Indoxacarb**, dissolved in a suitable solvent (e.g., acetone).
- Procedure:
 - Anesthetize the bees (e.g., with CO₂).
 - Apply a defined volume (e.g., 1 µL) of the **Indoxacarb** solution to the dorsal thorax of each bee.
 - Use a range of doses, with at least 10 bees per dose and three replicates.
 - Include a control group (solvent only).
 - Observe mortality at 24 and 48 hours.
- Endpoint: The 48-hour LD₅₀ (median lethal dose) in µg of active substance per bee.

2.3.2. Experimental Protocol: Acute Oral Toxicity (OECD 213)

- Test Organism: Young adult worker honey bees.
- Test Substance: **Indoxacarb**, dissolved in a sucrose solution.
- Procedure:
 - Starve the bees for a few hours.
 - Provide each group of bees with a known volume and concentration of the **Indoxacarb**- sucrose solution.
 - Use a range of doses, with at least 10 bees per dose and three replicates.
 - Include a control group (sucrose solution only).
 - Observe mortality at 24 and 48 hours.
- Endpoint: The 48-hour LD₅₀ (median lethal dose) in µg of active substance per bee.

Data Presentation: Ecotoxicological Endpoints of **Indoxacarb**

The following table summarizes key ecotoxicological data for **Indoxacarb** and its major metabolites.

Organism	Test Type	Endpoint	Value (mg/L or mg/kg)	Reference
Fish				
Rainbow Trout (<i>Oncorhynchus mykiss</i>)	Acute	96h LC ₅₀	0.65	[18]
Bluegill Sunfish (<i>Lepomis macrochirus</i>)				
Sheepshead Minnow (<i>Cyprinodon variegatus</i>)	Acute	96h LC ₅₀	0.56	
Aquatic Invertebrates				
Daphnia magna	Acute	48h EC ₅₀	0.60	[18]
Daphnia magna (IN-MP819 metabolite)	Chronic	LC ₅₀	0.0080	[18]
Eastern Oyster (<i>Crassostrea virginica</i>)	Acute	EC ₅₀	0.203	[18]
Mysid Shrimp (<i>Mysidopsis bahia</i>)	Chronic	NOEC	0.0184	[18]
Terrestrial Invertebrates				
Earthworm (<i>Eisenia fetida</i>)	Acute	14d LC ₅₀	> 1000	
Honey Bee (<i>Apis mellifera</i>)	Acute Contact	48h LD ₅₀	0.068 (μg/bee)	

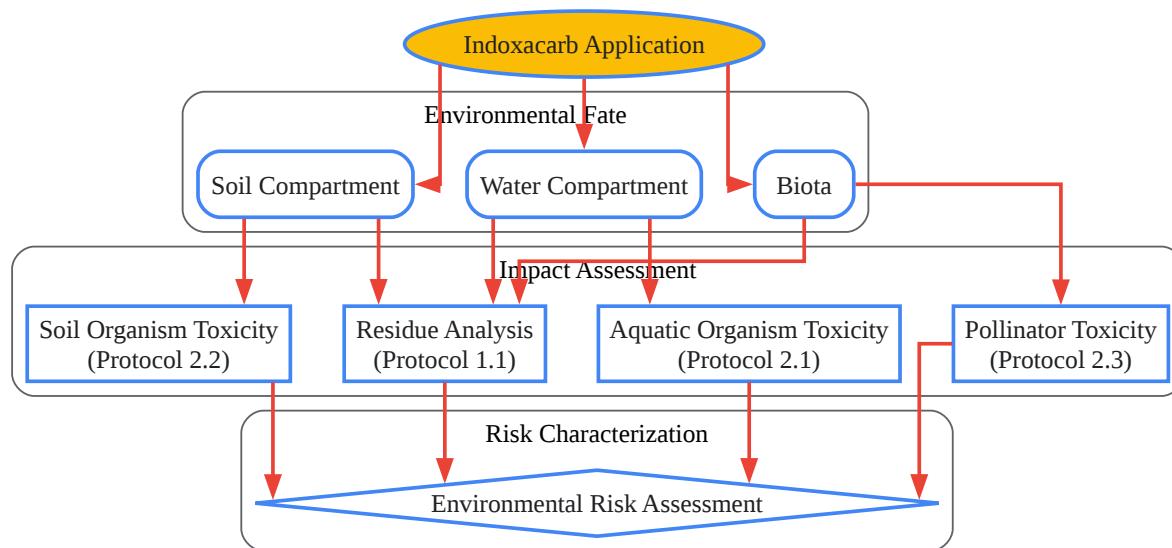
Honey Bee (<i>Apis mellifera</i>)	Acute Oral	48h LD ₅₀	0.204 (μ g/bee)
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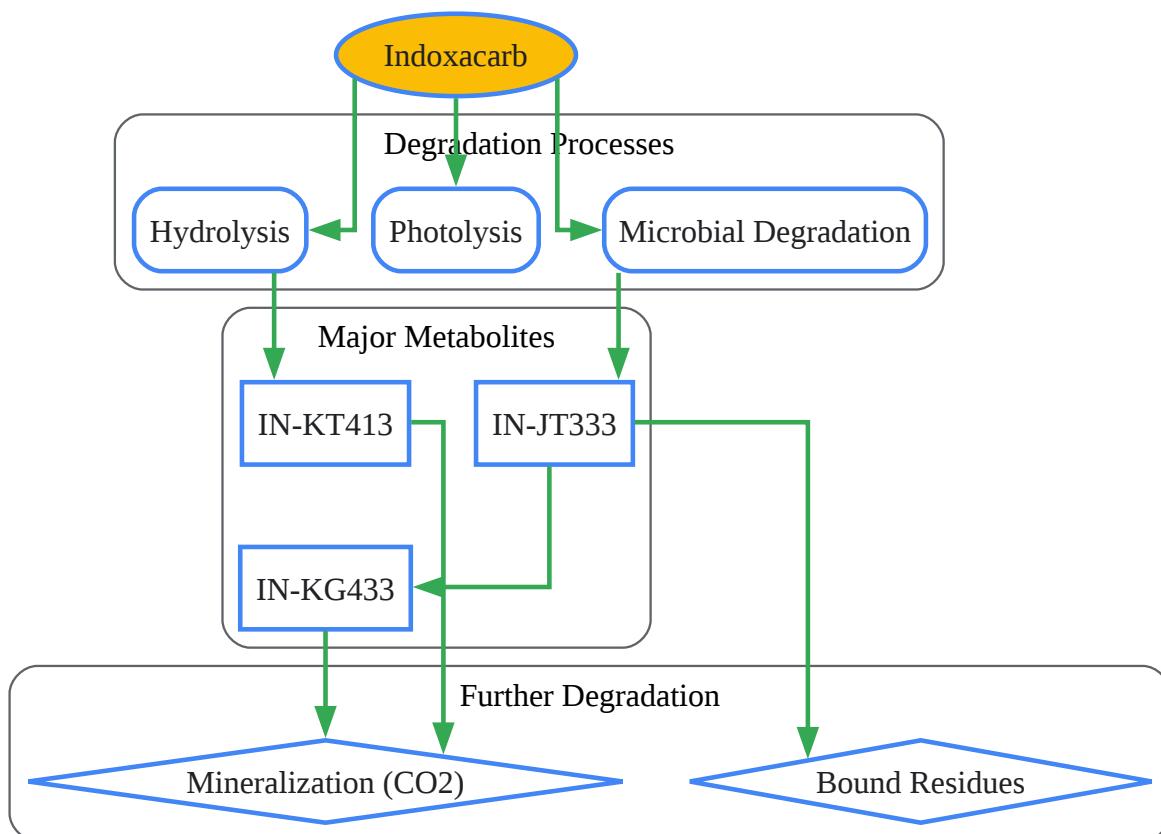
Birds

Bobwhite Quail (<i>Colinus virginianus</i>)	Acute Oral	LD ₅₀	808
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Mallard Duck (<i>Anas platyrhynchos</i>)	Dietary	LC ₅₀	> 5620
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Logical Relationship Diagram for Environmental Impact Assessment





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